

protocol for dissolving and storing 5-thio-D-glucose

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Compound of Interest

Compound Name: MTS-5-Glucose

Cat. No.: B12295223

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Application Note & Protocol: Solubilization and Storage of 5-Thio-D-Glucose

Abstract & Scientific Rationale

5-Thio-D-glucose (5-TG) is a glucose analog where the oxygen atom in the pyranose ring is replaced by a sulfur atom.[1][2] Unlike D-glucose, 5-TG acts as a potent competitive inhibitor of cellular glucose transport and hexokinase activity, effectively inducing a state of "cellular starvation" even in the presence of glucose. It is widely used in metabolic research to study glycolysis, diabetes mechanisms, and spermatogenesis inhibition.[1]

Critical Chemical Insight: Unlike 1-thio-D-glucose, which contains a reactive thiol (-SH) group capable of disulfide dimerization, 5-thio-D-glucose contains a sulfur atom within the ring structure (a cyclic thioether).[1] This confers superior chemical stability against dimerization; however, the molecule remains sensitive to strong oxidizing agents which can convert the thioether to a sulfoxide. This protocol is designed to minimize oxidative stress and maintain the steric integrity required for competitive inhibition assays.

Chemical Profile & Properties[1][3][4][5][6][7][8]

Property	Specification	Notes
Chemical Name	5-Thio-D-glucose	Also known as Glc-5S
CAS Number	20408-97-3	
Molecular Weight	196.22 g/mol	
Formula	C ₆ H ₁₂ O ₅ S	
Physical State	White to off-white crystalline powder	Hygroscopic
Solubility (Water)	Highly Soluble (>50 mg/mL)	Preferred solvent for biological assays
Solubility (DMSO)	Soluble (~10-30 mg/mL)	Use only if aqueous solubility is problematic for specific high-concentration stocks
Storage (Solid)	-20°C	Protect from light and moisture

Pre-Solubilization Considerations

- **Hygroscopicity:** 5-TG is hygroscopic.[1] Allow the vial to equilibrate to room temperature before opening to prevent condensation from forming inside the bottle, which degrades the solid powder.
- **Sterility:** For cell culture applications (e.g., glycolysis inhibition assays), all stock solutions must be filter-sterilized.[1] Autoclaving is not recommended due to potential thermal degradation of the thioether ring.
- **Oxidation:** While more stable than thiols, thioethers can oxidize.[1] Use high-quality, degassed water or buffers to maximize shelf-life.

Protocol: Preparation of Aqueous Stock Solution (Preferred)

Target Concentration: 100 mM (Standard Stock) Volume: 10 mL[1]

Materials:

- 5-Thio-D-glucose solid (approx. 200 mg)[1]
- Sterile Milli-Q Water or PBS (pH 7.2–7.4)
- 0.22 μm Polyethersulfone (PES) or PVDF syringe filter[1]
- Sterile 1.5 mL microcentrifuge tubes (amber or opaque preferred)

Step-by-Step Procedure:

- Calculation: To prepare 10 mL of a 100 mM stock solution:

[1]
- Weighing: Accurately weigh 196.22 mg of 5-thio-D-glucose into a sterile 15 mL conical tube.
 - Expert Tip: If the powder is clumped, do not grind it aggressively, as this generates heat.[1] Break clumps gently with a sterile spatula.
- Dissolution: Add 8 mL of sterile PBS or water. Vortex moderately for 30–60 seconds. The powder should dissolve readily.
 - Note: If using PBS, ensure the pH is neutral.[1] Acidic conditions can destabilize the ring structure over time.
- Volume Adjustment: Add solvent to bring the final volume to exactly 10 mL. Invert to mix.
- Sterilization: Draw the solution into a sterile syringe and pass it through a 0.22 μm PES filter into a sterile collection tube.
 - Why PES? PES membranes have low protein/drug binding and high flow rates, ideal for small molecule sugars.[1]
- Aliquoting: Divide the stock into small aliquots (e.g., 500 μL) to avoid freeze-thaw cycles.

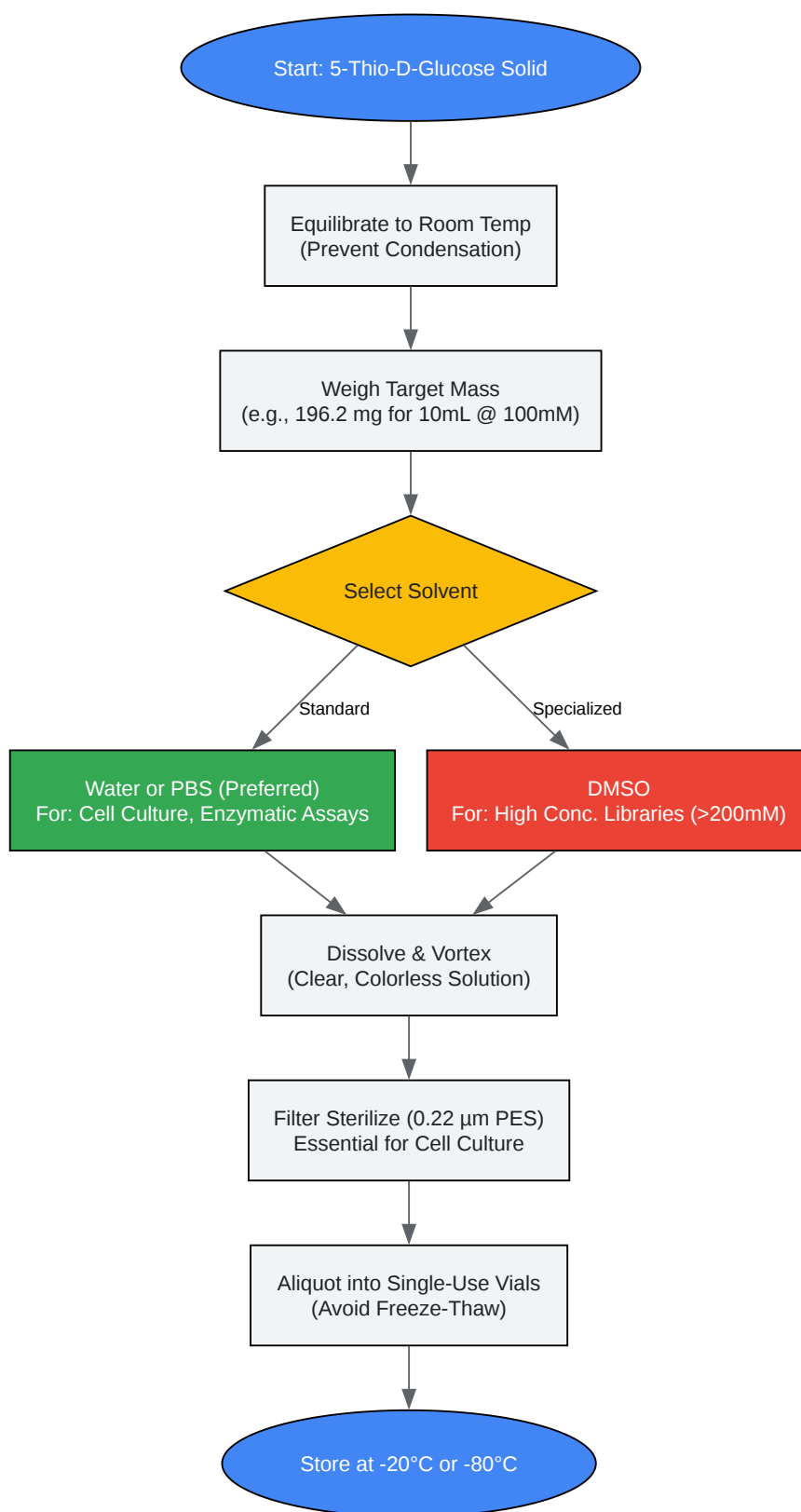
Storage & Stability

State	Condition	Stability Estimate
Solid Powder	-20°C, Desiccated	> 4 Years
Aqueous Stock (100 mM)	-20°C or -80°C	6 Months
Aqueous Stock (100 mM)	4°C	< 1 Week (Prone to microbial growth)
Diluted Working Solution	37°C (Cell Culture)	Use immediately (Single Experiment)

Freeze-Thaw Policy: Do not subject aliquots to more than 2 freeze-thaw cycles. The expansion of ice crystals can alter local pH and concentration, potentially accelerating ring opening or oxidation.

Workflow Visualization

The following diagram outlines the decision logic for solvent selection and storage, ensuring experimental reproducibility.



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Caption: Decision matrix for the solubilization and preservation of 5-thio-D-glucose stocks.

Quality Control & Troubleshooting

- Visual Inspection: The stock solution must be strictly clear and colorless.[1] Any yellowing indicates oxidation (sulfoxide formation) or contamination.[1] Discard immediately.
- Precipitation: If precipitate forms upon thawing, warm the tube to 37°C for 5 minutes and vortex.[1] If solids persist, the stock has degraded or the concentration was too high (supersaturation).
- In Vivo Usage: For animal studies, ensure the final solution is isotonic. If dissolved in water, dilute into saline before injection.[1]

References

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Sources

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